

TA-064 M-3 solubility and formulation challenges

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Compound of Interest

Compound Name: TA-064 metabolite M-3

Cat. No.: B15186374

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Technical Support Center: TA-064 M-3 / TP-064

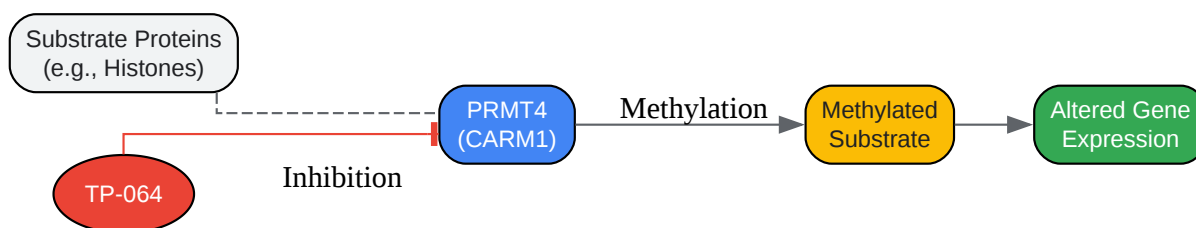
Disclaimer: Initial searches for the compound "TA-064 M-3" did not yield specific public domain data. However, the identifier strongly resembles "TP-064," a potent and selective small molecule inhibitor of Protein Arginine Methyltransferase 4 (PRMT4)[1]. This guide is based on the properties of TP-064 and general principles for handling potent, likely hydrophobic, small molecule inhibitors in a research setting.

Frequently Asked Questions (FAQs)

Q1: What is TP-064 and what is its mechanism of action?

A1: TP-064 is a potent and selective small molecule inhibitor of PRMT4 (Protein Arginine Methyltransferase 4).[1] PRMT4 is an enzyme that methylates arginine residues on histone and non-histone proteins, playing a role in transcriptional regulation. By inhibiting PRMT4, TP-064 can modulate gene expression and has shown anti-proliferative effects in a subset of multiple myeloma cell lines.[1]

Below is a simplified diagram of the signaling pathway affected by TP-064.



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Caption: Simplified signaling pathway showing TP-064 inhibition of PRMT4.

Q2: I'm having trouble dissolving TP-064. What are the recommended solvents?

A2: While specific public solubility data for TP-064 is not available, potent small molecule inhibitors are often hydrophobic. The standard recommendation is to first attempt dissolution in a high-purity organic solvent such as Dimethyl Sulfoxide (DMSO) to create a concentrated stock solution. For aqueous-based assays, this stock can then be serially diluted, though care must be taken to avoid precipitation.

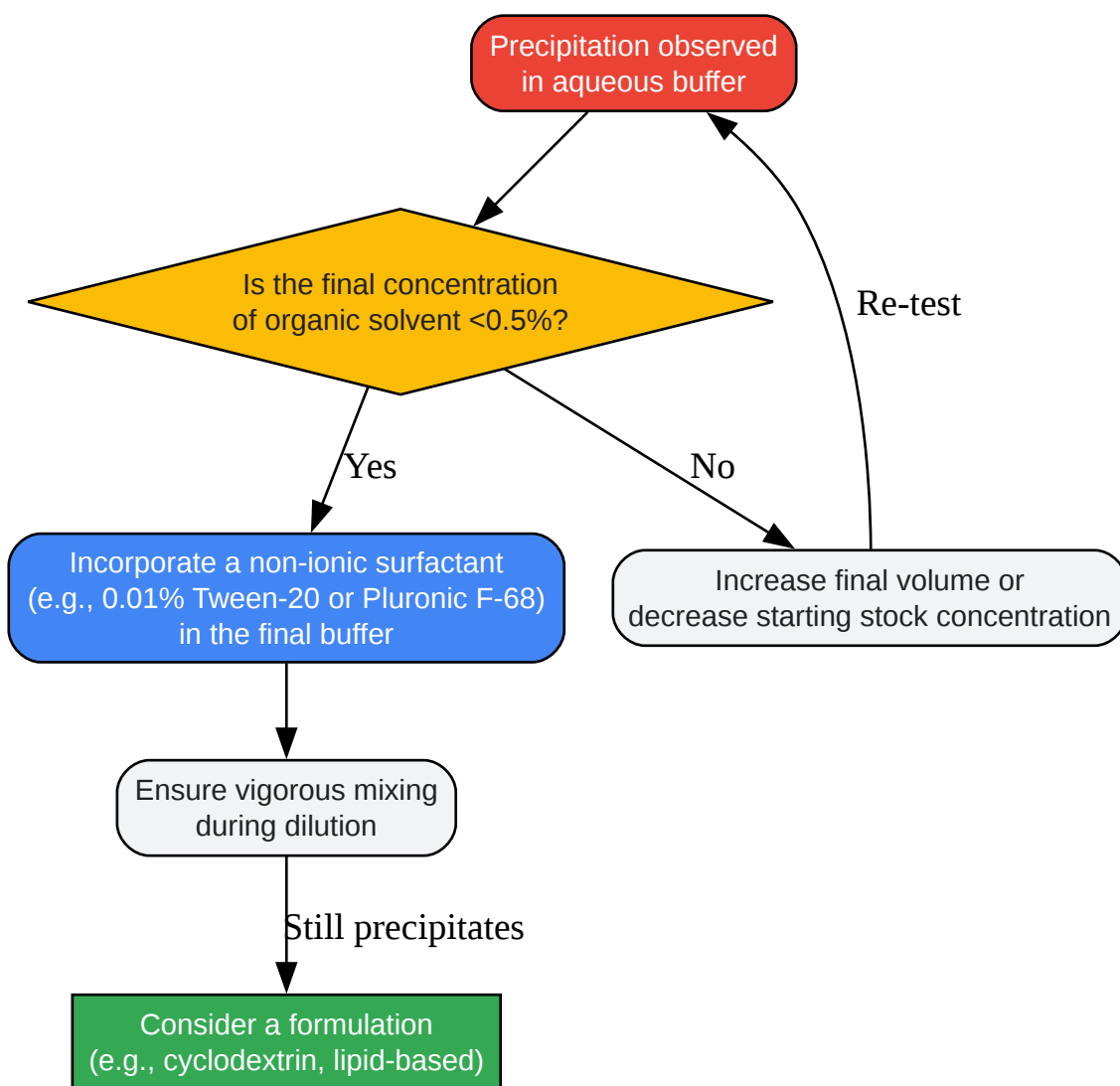
Troubleshooting Guide

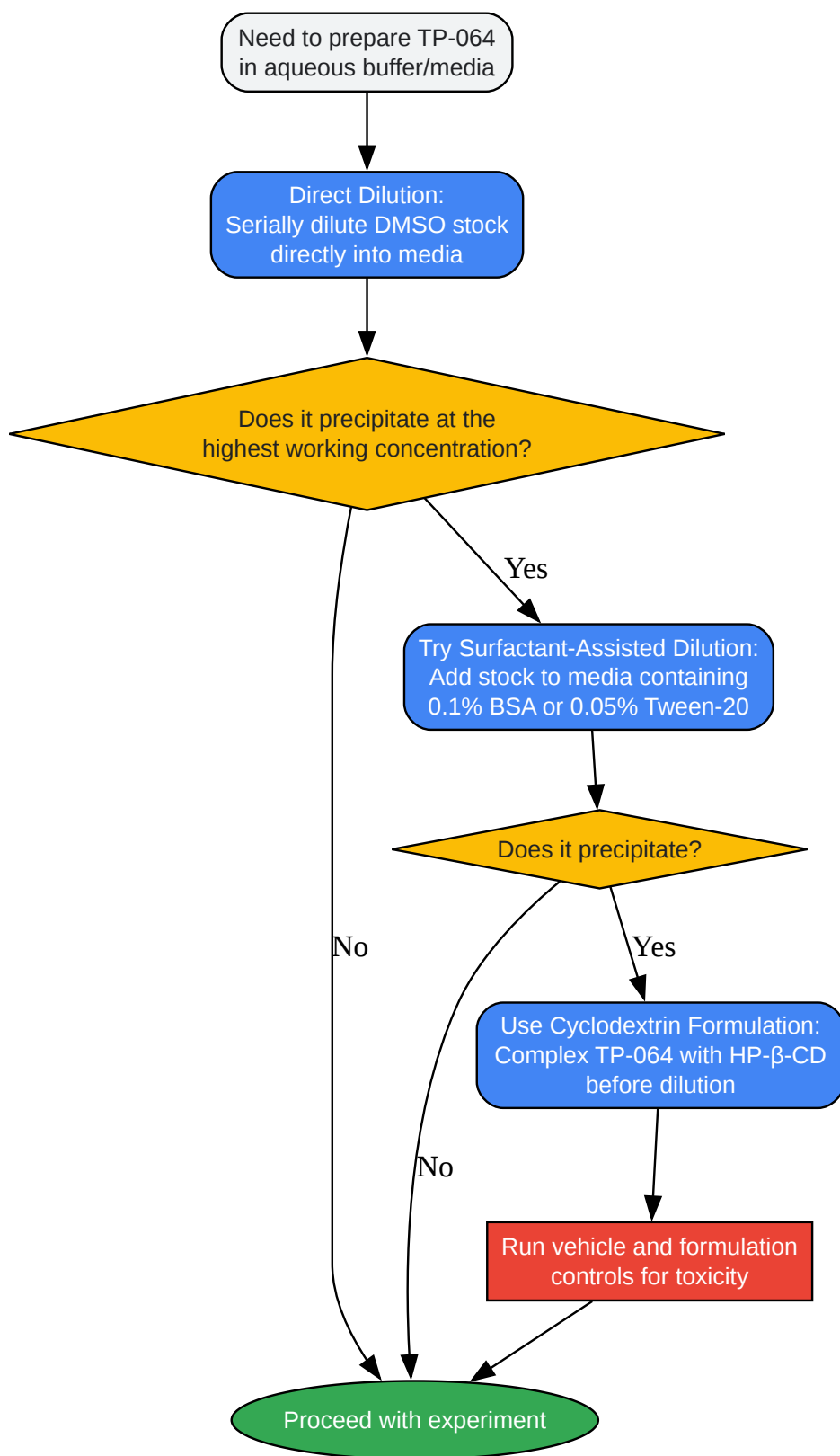
Issue 1: Compound Precipitation in Aqueous Media

You've successfully created a DMSO stock of TP-064, but it precipitates when diluted into your aqueous cell culture media or assay buffer.

Cause: The low aqueous solubility of the compound is exceeded upon dilution.

Solution Workflow:





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References

- 1. TP-064, a potent and selective small molecule inhibitor of PRMT4 for multiple myeloma - PMC [pmc.ncbi.nlm.nih.gov]
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